

An In-depth Technical Guide to Cholesteryl Oleyl Carbonate

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Compound of Interest

Compound Name: Cholesteryl oleyl carbonate

Cat. No.: B092303

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Cholesteryl oleyl carbonate (COC) is a cholesterol-based ester that has garnered significant interest within the scientific community, particularly for its unique liquid crystalline properties. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical Structure and Identifiers

Cholesteryl oleyl carbonate is the carbonate ester of cholesterol and oleyl alcohol.^[1] Its structure consists of the rigid cholesterol steroid nucleus attached to a long, flexible oleyl chain via a carbonate linkage. This combination of a rigid core and a flexible tail is responsible for its liquid crystalline behavior.

Key chemical identifiers for **cholesteryl oleyl carbonate** are summarized in the table below.

Identifier	Value
CAS Number	17110-51-9[1][2][3]
Molecular Formula	C ₄₆ H ₈₀ O ₃ [3][4]
Molecular Weight	681.13 g/mol [3]
InChI	1S/C46H80O3/c1-7-8-9-10-11-12-13-14-15-16-17-18-19-20-21-22-34-48-44(47)49-39-30-32-45(5)38(35-39)26-27-40-42-29-28-41(37(4)25-23-24-36(2)3)46(42,6)33-31-43(40)45/h14-15,26,36-37,39-43H,7-13,16-25,27-35H2,1-6H3/b15-14-/t37-,39+,40+,41-,42+,43+,45+,46-/m1/s1[1][4]
InChI Key	XMPIMLRYNVGZIA-TZOMHRFMSA-N[1][4]
SMILES	CCCCCCCC\C=C/CCCCCCCCOC(=O)O[C@H]1CC[C@]2(C)[C@H]3CC[C@]4(C)--INVALID-LINK----INVALID-LINK--CCCC(C)C

Physicochemical and Thermal Properties

Cholesteryl oleyl carbonate is a soft, crystalline material that exhibits thermotropic liquid crystal behavior, meaning its phase transitions are dependent on temperature.[1] It forms cholesteric liquid crystals with a helical structure.[1] This property is central to many of its applications.

Property	Value
Melting Point	~20 °C[1][5][6]
Optical Activity ([α] _{27/D})	-22° (c = 2 in chloroform)
Phase Transition (Heating)	Smectic → Cholesteric at 18.3°C; Cholesteric → Isotropic at 37.5°C[7]
Phase Transition (Cooling)	Isotropic → Cholesteric at 35.1°C; Cholesteric → Smectic at 15.8°C[7]

Experimental Protocols

Synthesis of Cholesteryl Oleyl Carbonate

A common method for the synthesis of **cholesteryl oleyl carbonate** is the esterification of cholesterol with oleyl alcohol using a carbonylating agent.^[7] A detailed experimental protocol is described below.

Reactants:

- Cholesteryl chloroformate (1.0 molar equivalent)
- Oleyl alcohol (1.2 molar equivalents)
- Pyridine (1.5 equivalents)
- Anhydrous Benzene (solvent)

Procedure:

- Dissolve cholesteryl chloroformate and oleyl alcohol in anhydrous benzene in a reaction vessel.
- Cool the reaction mixture to 0°C using an ice bath.
- Slowly add pyridine to the mixture. Pyridine acts as a catalyst and neutralizes the HCl byproduct.^[7]
- Allow the reaction to proceed for 24 hours under a nitrogen atmosphere to prevent side reactions.^[7]
- After the reaction is complete, the product can be purified using techniques such as column chromatography.

Characterization:

- Thin-Layer Chromatography (TLC): To assess the purity of the synthesized compound.^[7]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the formation of the ester bond.[\[7\]](#)
- Mass Spectrometry (MS): To validate the molecular weight of the final product.[\[7\]](#)

Applications in Research and Drug Development

The unique properties of **cholesteryl oleyl carbonate** make it a versatile material for various applications.

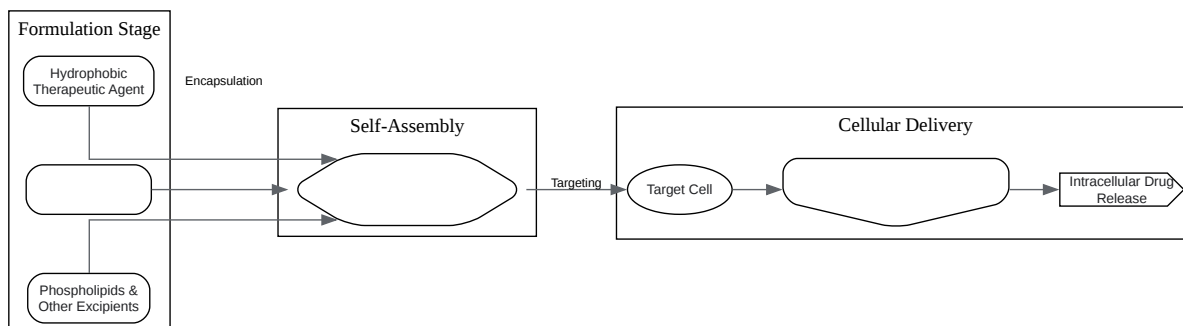
Thermochromic Liquid Crystals

Due to its temperature-sensitive phase transitions, which result in color changes, COC is a key component in thermochromic liquid crystal mixtures.[\[1\]](#)[\[8\]](#) These materials are used in applications such as thermometers and mood rings.[\[7\]](#)

Drug Delivery Systems

Cholesterol and its derivatives are increasingly being investigated for their potential in drug delivery systems.[\[9\]](#) The amphiphilic nature of these molecules allows for the encapsulation of hydrophobic drugs, enhancing their solubility and bioavailability.[\[9\]](#) While **cholesteryl oleyl carbonate** itself is not a standalone drug delivery vehicle, its properties make it a valuable component in more complex formulations like nanoparticles and liposomes.[\[9\]](#) The cholesterol moiety can interact with cell membranes, potentially facilitating cellular uptake of the encapsulated therapeutic agent.[\[10\]](#)

Below is a conceptual workflow illustrating the incorporation of **cholesteryl oleyl carbonate** into a lipid-based drug delivery system.



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Caption: Workflow for Lipid Nanoparticle Drug Delivery.

The following diagram illustrates the chemical structure of **cholesteryl oleyl carbonate**.

Caption: Chemical Structure of **Cholesteryl Oleyl Carbonate**.

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